

Navigating the Safe Handling of 3-Phenylpropanoic Anhydride: A Technical Guide

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Compound of Interest

Compound Name: 3-Phenylpropanoic anhydride

Cat. No.: B091862

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **3-Phenylpropanoic anhydride** (CAS No. 15781-96-1). The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this chemical compound safely in a laboratory setting. It is important to note that while specific toxicological data for **3-Phenylpropanoic anhydride** is not readily available, information from structurally similar compounds has been used to infer potential hazards. Therefore, a cautious and proactive approach to safety is paramount.

Core Safety and Physical Data

Quantitative data regarding the physical, chemical, and potential toxicological properties of **3-Phenylpropanoic anhydride** are summarized in the tables below. This information has been compiled from various chemical databases and supplier information.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C18H18O3	PubChem[1], LookChem[2]
Molecular Weight	282.34 g/mol	PubChem[1], LookChem[2]
CAS Number	15781-96-1	PubChem[1], LookChem[2]
Appearance	Solid (form not specified)	Inferred from related compounds
Boiling Point	794.76 K (calculated)	Cheméo[3]
LogP (Octanol/Water Partition Coefficient)	3.322 (calculated)	Cheméo[3]
Hydrogen Bond Donor Count	0	LookChem[2]
Hydrogen Bond Acceptor Count	3	LookChem[2]

Toxicological Data (Inferred from Structurally Similar Compounds)

Caution: The toxicological properties of **3-Phenylpropanoic anhydride** have not been fully investigated. The following data is based on similar chemical structures and should be treated as indicative of potential hazards.

Hazard	Description	Precautionary Statements (Inferred)
Skin Corrosion/Irritation	May cause skin irritation.[4]	Wash skin thoroughly after handling. Wear protective gloves.
Serious Eye Damage/Irritation	May cause serious eye irritation.[4]	Wear eye protection. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory Irritation	May cause respiratory irritation.[4]	Avoid breathing dust. Use only outdoors or in a well-ventilated area.
Acute Toxicity (Oral, Dermal, Inhalation)	No data available.	Avoid ingestion and inhalation. [4]
Carcinogenicity, Mutagenicity, Reproductive Toxicity	No data available.	Handle with caution as long-term effects are unknown.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize risks when working with **3-Phenylpropanoic anhydride**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedures should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to protect against potential splashes.[4]
- **Skin Protection:**

- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for any signs of degradation before use.
- Lab Coat: A standard laboratory coat should be worn to protect street clothing. For procedures with a higher risk of splashing, a chemically resistant apron or suit may be necessary.^[4]
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter should be used in conjunction with a properly functioning fume hood.

Engineering Controls

- Ventilation: Work with **3-Phenylpropanoic anhydride** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[4]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.^[4]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.^[4]
- Avoid the formation of dust and aerosols.^[4]
- Wash hands thoroughly after handling the compound and before leaving the laboratory.^[4]
- Keep the container tightly closed when not in use.^[4]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[4]
- Store away from incompatible materials such as strong oxidizing agents.^[5]

Emergency and First Aid Measures

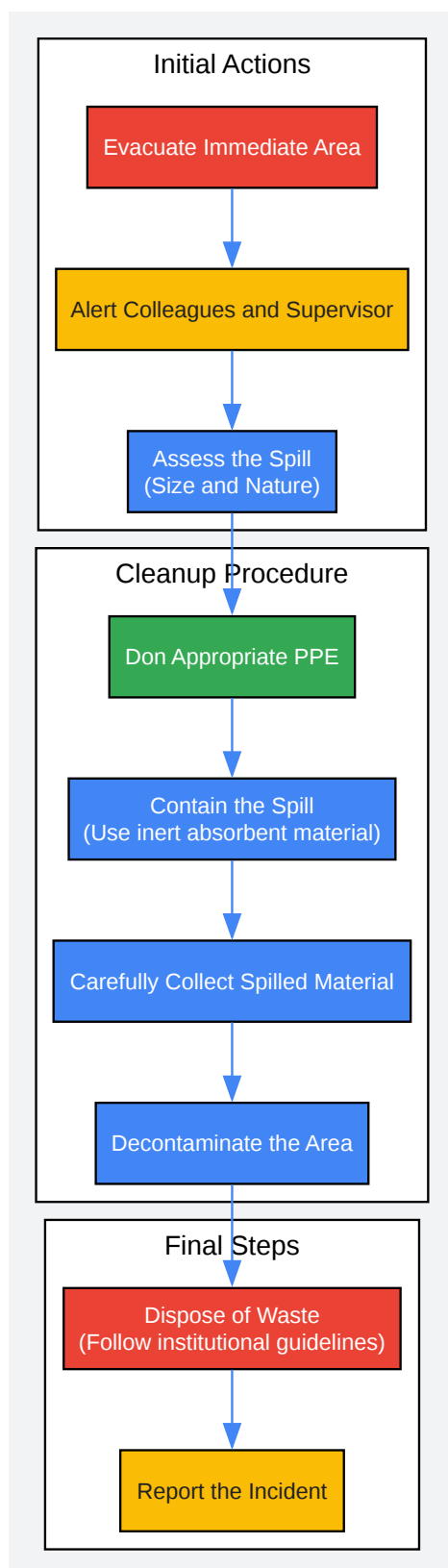
In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[\[4\]](#)
- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

Spill Response

In the case of a spill, follow a structured response to ensure safety and proper cleanup.



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Caption: A logical workflow for responding to a chemical spill.

Disposal Considerations

All waste materials, including contaminated absorbents and PPE, should be collected in a suitable, labeled container and disposed of in accordance with all applicable federal, state, and local regulations for chemical waste. Do not allow the material to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety review and risk assessment by qualified safety professionals. Always consult the most up-to-date Safety Data Sheet (SDS) for any chemical before use and adhere to all institutional and regulatory safety guidelines.

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